

Essential Safety and Operational Guide for Handling 2-(2-Butoxyethoxy)ethyl acetate

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Compound of Interest

Compound Name: *Einecs 251-319-9*

Cat. No.: *B15180549*

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Chemical Identifier: **Einecs 251-319-9** corresponds to the chemical substance 2-(2-Butoxyethoxy)ethyl acetate.^{[1][2][3]} This guide provides critical safety protocols and logistical information for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical handling.

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure. The following table summarizes the required PPE for handling 2-(2-Butoxyethoxy)ethyl acetate.^{[1][3][4][5]}

Protection Type	Required Equipment	Standard/Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	EN166 (EU) or OSHA 29 CFR 1910.133 (US).[4][5]
Skin Protection	Chemical protective gloves (e.g., PVC, Nitrile rubber), impervious clothing, overalls, and a PVC apron.	EN 374 (EU) for gloves.[1][4]
Respiratory Protection	General exhaust ventilation is typically sufficient. In cases of aerosol or mist formation, use a respirator with a Type A filter.	Follow a respiratory protection program meeting OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149.[1][5]

Chemical Handling and Storage Protocols

Safe handling and storage are critical to prevent accidents and maintain the chemical's integrity.

Handling Procedures:

- **Avoid Contact:** Prevent all personal contact with the substance, including inhalation of vapors.[1]
- **Ventilation:** Use in a well-ventilated area. Local exhaust ventilation may be necessary for specific operations.[1][5]
- **Hygiene:** Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in the work area.[4][6]
- **Clothing:** Remove any contaminated clothing immediately and wash it before reuse.[5]

Storage Conditions:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[1][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[1]
- Store separately from incompatible materials such as strong oxidizing agents, acids, and strong bases.[1][7]
- This substance may form explosive peroxides. Note the date of receipt and the date of opening on the container. Unopened containers are generally safe for 18 months, while opened containers should not be stored for more than 12 months.[1]

Spill and Disposal Plan

Immediate and appropriate response to spills and proper disposal of waste are crucial for laboratory and environmental safety.

Spill Response:

- Minor Spills:
 - Remove all ignition sources.[1]
 - Absorb the spill with inert material (e.g., sand, vermiculite).[5]
 - Place the absorbed material into a suitable, closed container for disposal.[5]
- Major Spills:
 - Evacuate the area and move upwind.[1]
 - Alert emergency responders, providing the location and nature of the hazard.[1]
 - Wear full-body protective clothing and a self-contained breathing apparatus.[1]

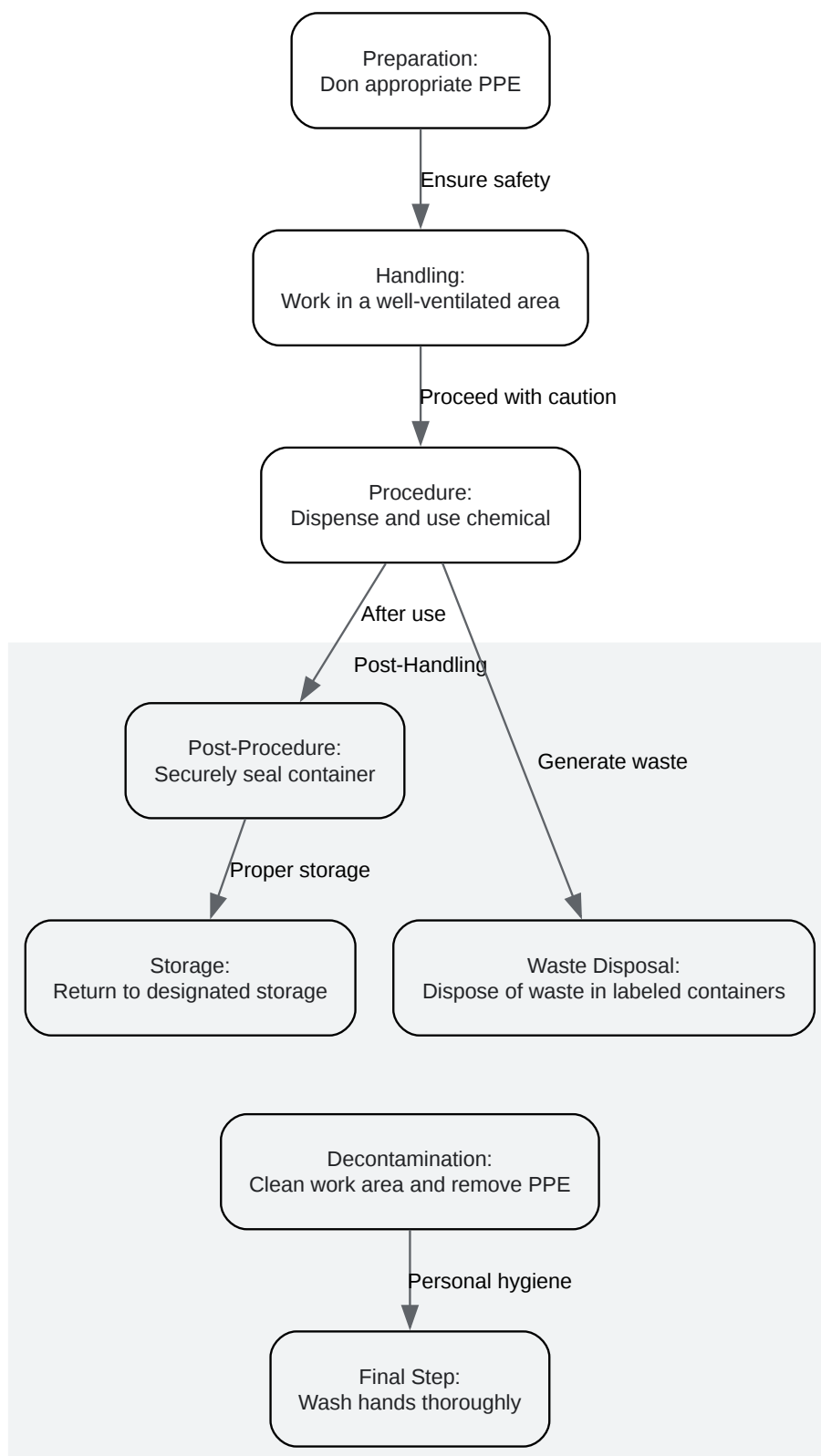
Waste Disposal:

- Dispose of the chemical and its container in accordance with local, state, and federal regulations. Consult with a licensed waste management authority.[1][3]

- Do not empty into drains or release into the environment.[3][6]
- Contaminated packaging should be handled and disposed of in the same manner as the substance itself.[6]

Experimental Workflow: Safe Handling Protocol

The following diagram illustrates the standard workflow for safely handling 2-(2-Butoxyethoxy)ethyl acetate in a laboratory setting.



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Caption: Workflow for handling 2-(2-Butoxyethoxy)ethyl acetate.

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